

Lantadene C: A Technical Guide to its Therapeutic Potential

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Compound of Interest

Compound Name: Lantadene C

Cat. No.: B1674487

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Abstract

Lantadene C, a pentacyclic triterpenoid found in the plant *Lantana camara*, has emerged as a compound of significant interest for its therapeutic potential. While historically known for its hepatotoxicity in livestock, recent scientific investigations have begun to unveil its promising pharmacological activities, including anticancer, anti-inflammatory, and antiviral properties. This technical guide provides a comprehensive overview of the current understanding of **lantadene C**, focusing on its core biological activities, underlying mechanisms of action, and relevant experimental data. The information is intended to serve as a resource for researchers and professionals in the field of drug discovery and development, highlighting areas for future investigation into this multifaceted natural product.

Introduction

Lantana camara, a perennial shrub, is a rich source of various bioactive pentacyclic triterpenoids known as lantadenes. Among these, **lantadene C** has been a subject of growing scientific curiosity. Structurally similar to other lantadenes like lantadene A, it possesses unique characteristics that contribute to its distinct biological profile.^[1] While the plant's toxicity is well-documented, the isolated compounds, including **lantadene C**, are being explored for their potential medicinal applications. This guide synthesizes the available data on **lantadene C**, offering a technical perspective on its therapeutic promise.

Therapeutic Potential and Biological Activities

Lantadene C has demonstrated a spectrum of biological activities that suggest its potential as a therapeutic agent in several disease areas. The primary areas of investigation include its anticancer, anti-inflammatory, and antiviral effects.

Anticancer Activity

Lantadene C has exhibited cytotoxic effects against various cancer cell lines. Studies have reported IC₅₀ values for **lantadene C** and its close analogs, lantadene A and B, against human oral epidermoid carcinoma (KB), human colon cancer (HCT-116), human breast cancer (MCF-7), and mouse lymphocytic leukemia (L1210) cell lines, with values ranging from 4.7 to 44.7 μ M.[2] The proposed mechanism of its anticancer action involves the induction of apoptosis.

Anti-inflammatory Activity

While specific quantitative data for **lantadene C**'s anti-inflammatory activity is limited, studies on related compounds and extracts from *Lantana camara* suggest a potential role in modulating inflammatory pathways.[3] The anti-inflammatory effects of lantadenes are thought to be mediated through the inhibition of key inflammatory enzymes and signaling pathways, such as cyclooxygenase (COX) and lipoxygenase (LOX), as well as the NF- κ B pathway.

Antiviral Activity

The antiviral potential of **lantadene C** is an emerging area of research. While direct evidence for **lantadene C** is scarce, a related cardiac glycoside, lanatoside C, has demonstrated potent antiviral activity against dengue virus with an IC₅₀ of 0.19 μ M.[4][5] This suggests that the structural scaffold of these compounds may be a promising starting point for the development of novel antiviral agents.

Quantitative Data

The following tables summarize the available quantitative data for **lantadene C** and related compounds to facilitate comparison.

Compound	Cell Line	Activity	IC50 Value	Reference
Lantadene C	KB (Human oral epidermoid carcinoma)	Cytotoxicity	4.7 - 44.7 μ M	
Lantadene C	HCT-116 (Human colon cancer)	Cytotoxicity	4.7 - 44.7 μ M	[2]
Lantadene C	MCF-7 (Human breast cancer)	Cytotoxicity	4.7 - 44.7 μ M	[2]
Lantadene C	L1210 (Mouse lymphocytic leukemia)	Cytotoxicity	4.7 - 44.7 μ M	[2]
Lantadene A	LNCaP (Prostate cancer)	Cytotoxicity	208.4 μ g/mL	
Lantadene A	RWPE-1 (Normal prostate)	Cytotoxicity	770.662 μ g/mL	
Lantadene A	Vero (Normal kidney epithelial)	Cytotoxicity	319.37 \pm 99.80 μ g/mL	[6]
Lantadene-NSAID Conjugate (14)	A549 (Lung cancer)	Cytotoxicity	0.15 μ M	[4]
Lantadene-NSAID Conjugate (15)	A549 (Lung cancer)	Cytotoxicity	0.42 μ M	[4]

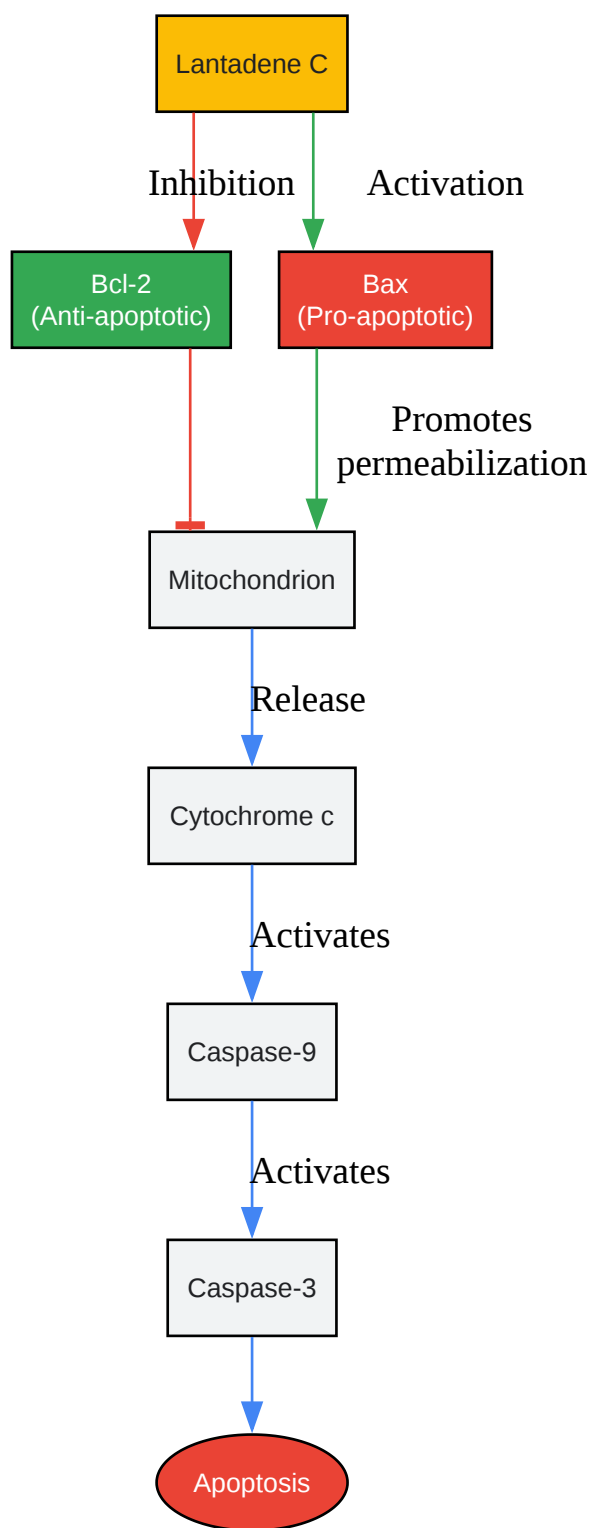
Compound	Assay	Activity	IC50 Value	Reference
Lantadene A	Nitric oxide scavenging	Antioxidant	98.00 µg/mL	[6]
Lantadene A	Superoxide anion scavenging	Antioxidant	2.506 mg/mL	[6]
Lantadene A	Hydroxyl radical scavenging	Antioxidant	42.410 mg/mL	[6]
Lantadene A	DPPH radical scavenging	Antioxidant	6.574 mg/mL	[6]
Lantadene A	Ferrous ion chelating	Antioxidant	0.470 mg/mL	[6]
Lanatoside C	Dengue Virus Infection	Antiviral	0.19 µM	[4][5]

Mechanisms of Action & Signaling Pathways

The precise molecular mechanisms underlying the therapeutic effects of **lantadene C** are still under investigation. However, based on studies of related compounds and extracts, several key signaling pathways are believed to be involved.

Apoptosis Induction

Lantadene C's anticancer activity is primarily attributed to its ability to induce apoptosis, or programmed cell death. This process is thought to be mediated through the intrinsic mitochondrial pathway.



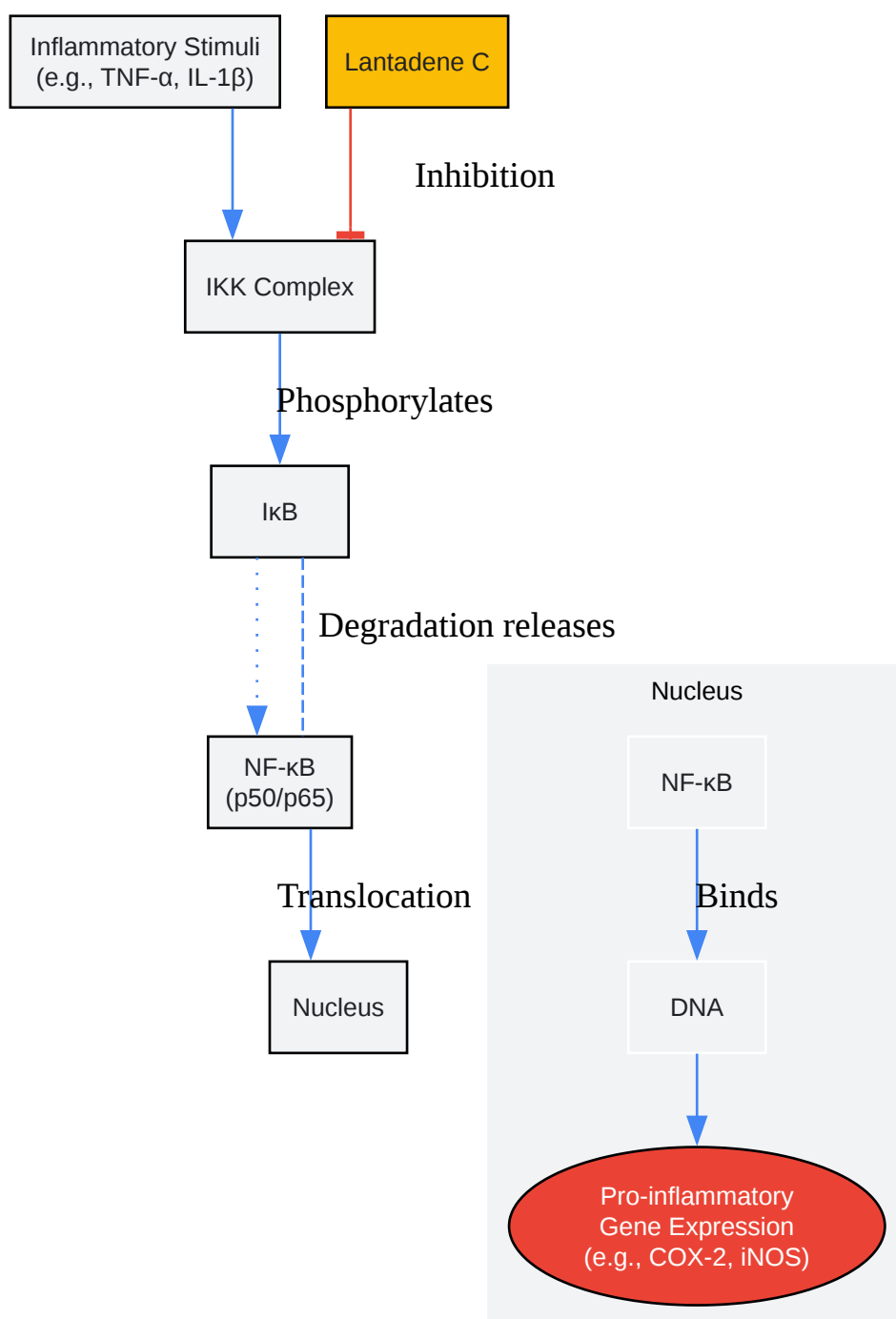
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Fig. 1: Proposed intrinsic apoptosis pathway induced by **Lantadene C**.

Modulation of Inflammatory Pathways

Lantadene C is hypothesized to exert anti-inflammatory effects by inhibiting key signaling pathways that regulate the expression of pro-inflammatory mediators.

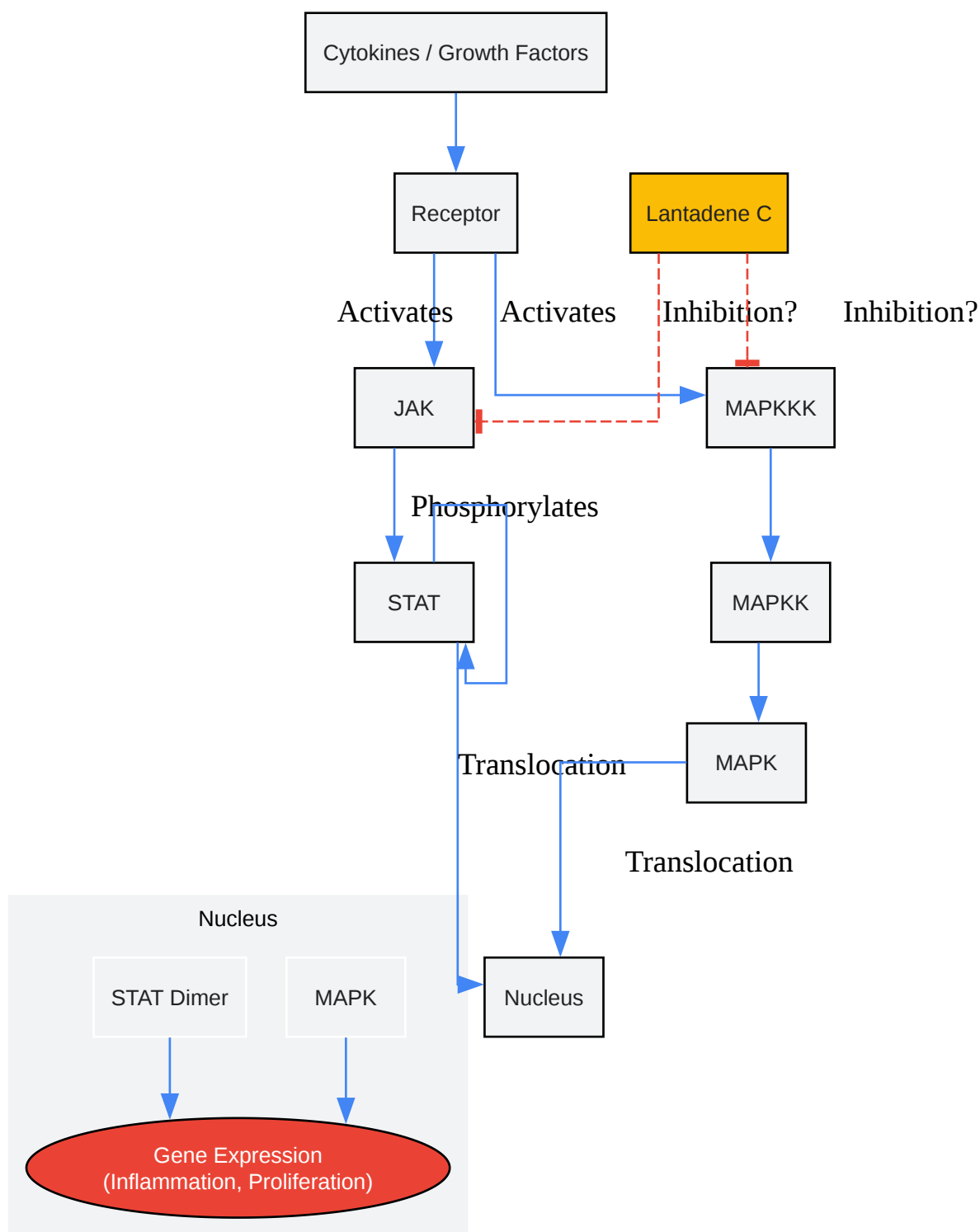
The NF- κ B pathway is a central regulator of inflammation. Lantadenes may inhibit this pathway, leading to a reduction in the production of inflammatory cytokines.

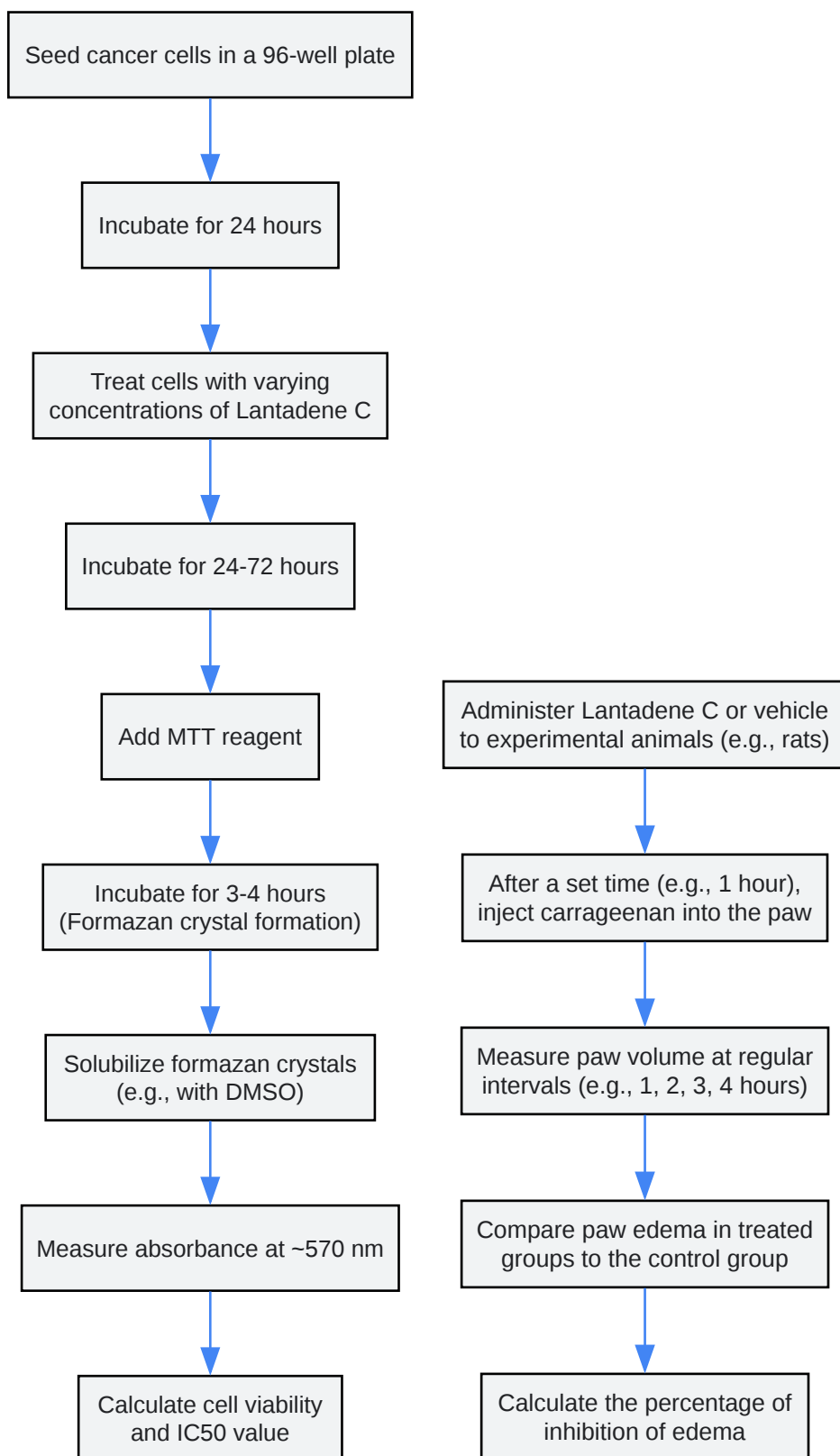


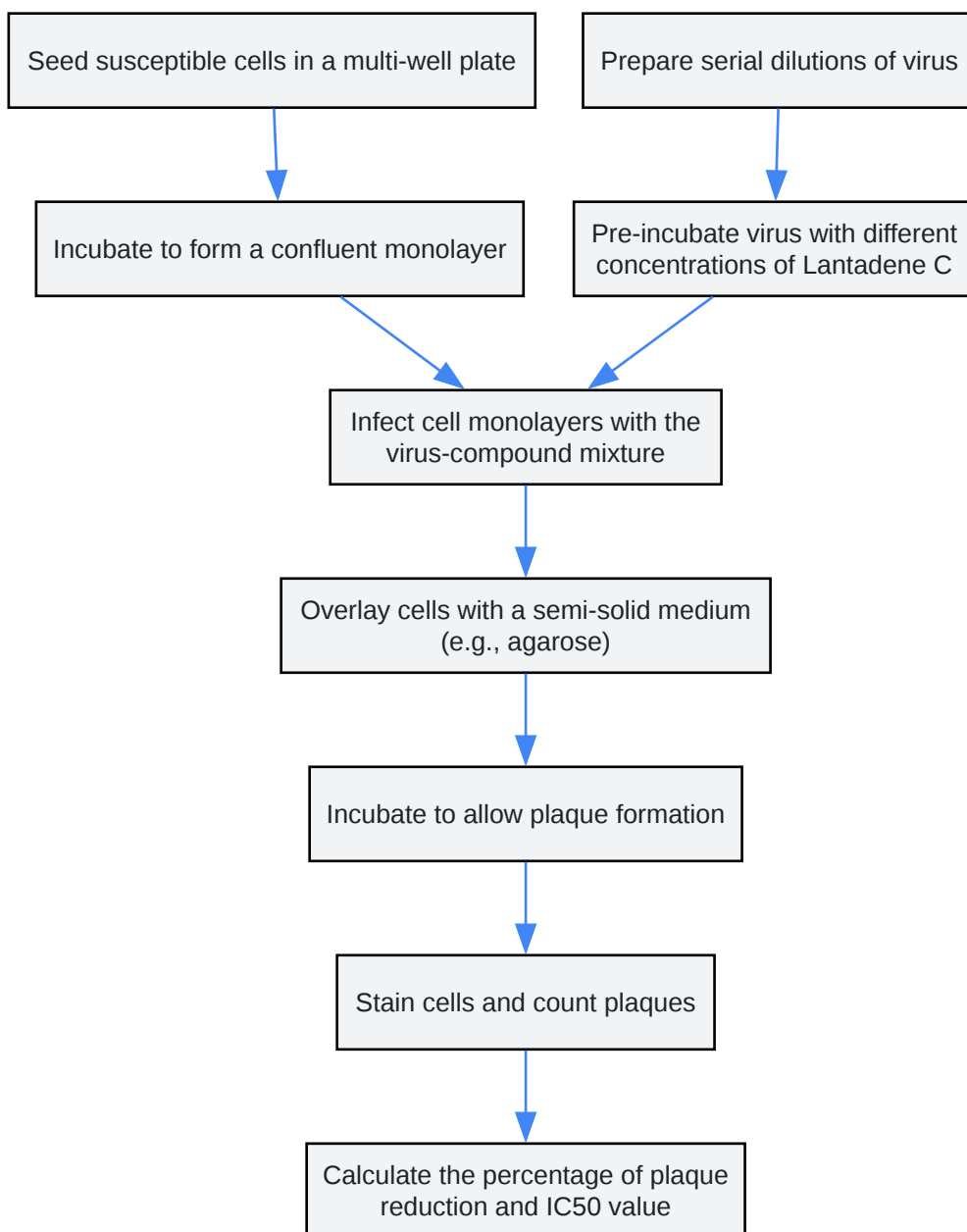
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Fig. 2: Potential inhibition of the NF- κ B signaling pathway by **Lantadene C**.

The Mitogen-Activated Protein Kinase (MAPK) and Janus Kinase/Signal Transducer and Activator of Transcription (JAK-STAT) pathways are also crucial in inflammation and cancer. While direct evidence for **lantadene C** is limited, related compounds have been shown to modulate these pathways.^[7]







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